

Application Notes and Protocols for the Synthesis of Diphenyl Suberate Derivatives

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Compound of Interest

Compound Name: *Diphenyl suberate*

Cat. No.: *B091242*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the synthesis of **diphenyl suberate** and its derivatives. These compounds are of interest in medicinal chemistry and drug development due to their potential as bioactive molecules. The following sections detail the synthetic methodology, quantitative data for a representative compound, and an example of a potential biological application with an associated signaling pathway.

Data Presentation

Table 1: Summary of Quantitative Data for **Diphenyl Suberate**

Parameter	Value
Molecular Formula	C ₂₀ H ₂₂ O ₄
Molecular Weight	326.39 g/mol
Physical Appearance	White to off-white solid
Melting Point	67-69 °C
Yield	~85-95%
¹ H NMR (CDCl ₃ , ppm)	δ 7.35-7.40 (m, 4H, Ar-H), 7.18-7.24 (m, 4H, Ar-H), 7.03-7.08 (m, 2H, Ar-H), 2.58 (t, J=7.5 Hz, 4H, 2x -COCH ₂ -), 1.80-1.88 (m, 4H, 2x -COCH ₂ CH ₂ -), 1.50-1.58 (m, 4H, 2x -COCH ₂ CH ₂ CH ₂ -)
¹³ C NMR (CDCl ₃ , ppm)	δ 172.5, 150.8, 129.4, 125.6, 121.7, 34.5, 28.9, 24.8
FT-IR (KBr, cm ⁻¹)	3070 (Ar C-H str.), 2935, 2860 (Alkyl C-H str.), 1755 (C=O str., ester), 1590, 1490 (Ar C=C str.), 1190, 1160 (C-O str.)
Mass Spec (EI, m/z)	[M] ⁺ 326

Experimental Protocols

Synthesis of Diphenyl Suberate from Suberoyl Chloride and Phenol

This protocol describes a general method for the synthesis of **diphenyl suberate** via the acylation of phenol with suberoyl chloride.

Materials:

- Phenol (2.0 eq)
- Suberoyl chloride (1.0 eq)

- Pyridine (or Triethylamine) (2.2 eq)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hexane
- Ethyl acetate

Procedure:

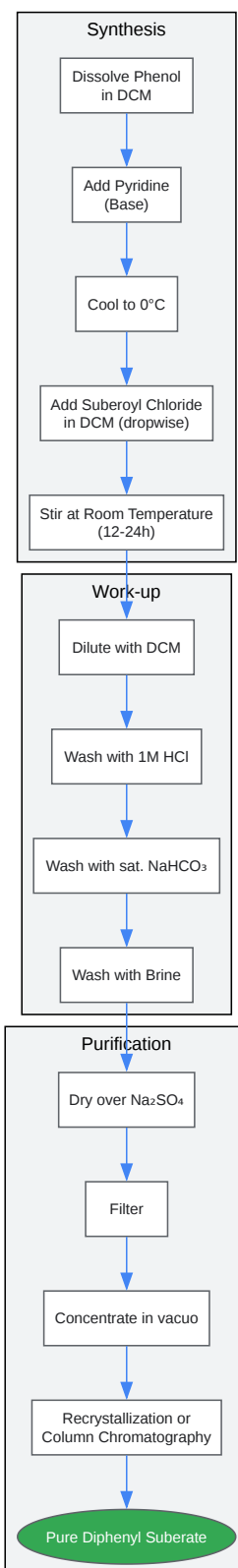
- **Reaction Setup:** To a solution of phenol (2.0 equivalents) in anhydrous dichloromethane (DCM) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add pyridine (2.2 equivalents) as a base and acid scavenger. Cool the mixture to 0 °C in an ice bath.
- **Addition of Suberoyl Chloride:** Slowly add a solution of suberoyl chloride (1.0 equivalent) in anhydrous DCM to the stirred phenol solution. The addition should be dropwise to control the exothermic reaction.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, dilute the reaction mixture with DCM. Wash the organic layer sequentially with 1 M HCl to remove excess pyridine, saturated NaHCO_3 solution to neutralize any remaining acid, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) or by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford pure **diphenyl suberate**.

Visualizations

Experimental Workflow for Diphenyl Suberate Synthesis

The following diagram illustrates the step-by-step workflow for the synthesis and purification of **diphenyl suberate**.

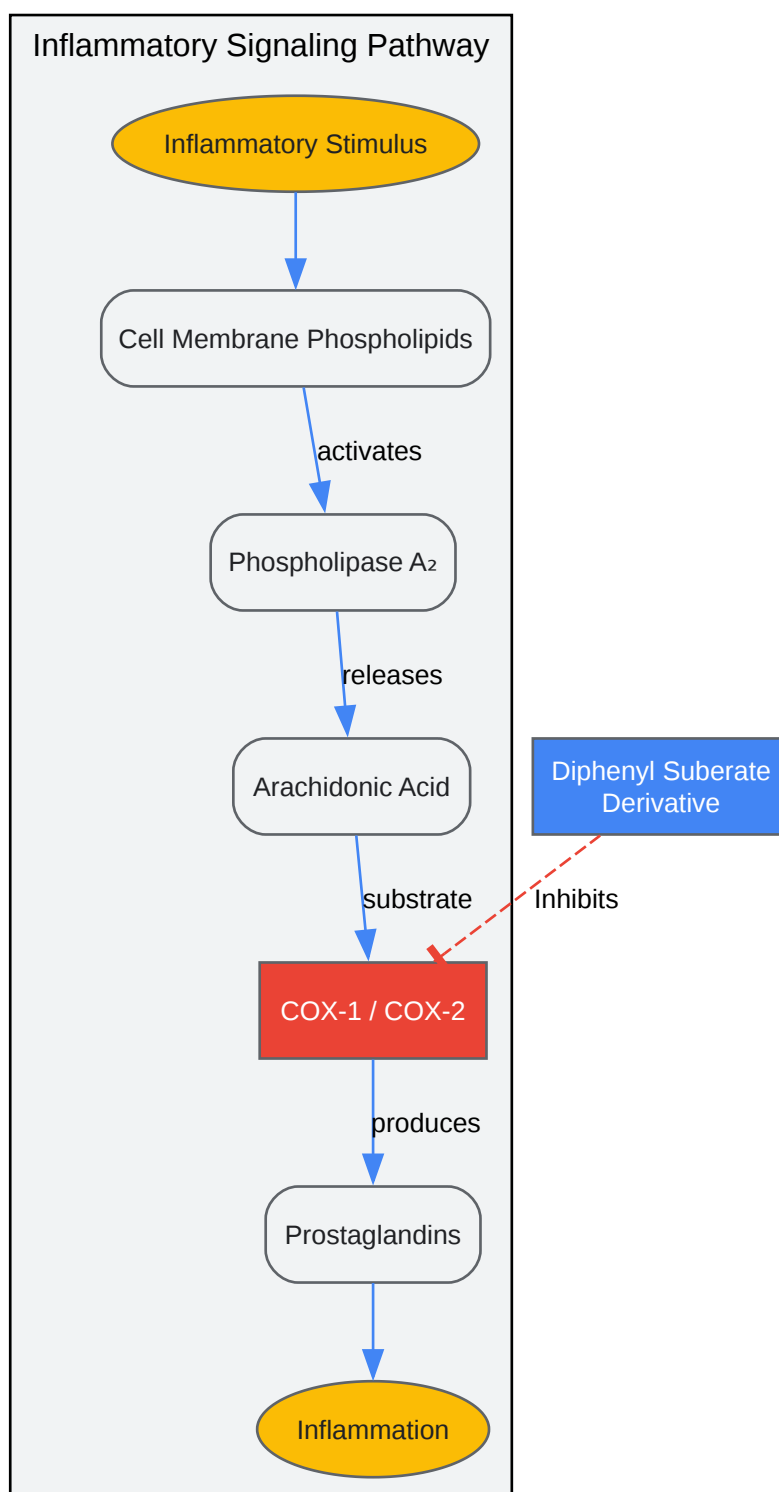


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Caption: Workflow for the synthesis of **diphenyl suberate**.

Potential Signaling Pathway Inhibition by Diphenyl Suberate Derivatives

While the specific biological targets of **diphenyl suberate** are not extensively documented, derivatives of similar diaryl compounds have shown inhibitory activity against enzymes such as cyclooxygenase (COX). The following diagram illustrates a simplified signaling pathway that could be targeted by a hypothetical bioactive **diphenyl suberate** derivative.



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